

# Physical properties of 2-Aminobutanenitrile (melting point, boiling point)

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## Compound of Interest

Compound Name: 2-Aminobutanenitrile

Cat. No.: B1582908

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## Physical Properties of 2-Aminobutanenitrile: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the known physical properties of **2-Aminobutanenitrile**, a versatile building block in organic synthesis. The following sections detail its boiling and melting points, present the data in a structured format, and outline a general experimental protocol for the determination of these properties.

## Quantitative Data Summary

The physical properties of **2-Aminobutanenitrile** and its hydrochloride salt are summarized in the table below. It is important to note the variations in reported boiling points, which may be attributed to different experimental conditions, particularly pressure.

Property	2-Aminobutanenitrile (CAS: 40651-89-6)	2-Aminobutanenitrile Hydrochloride (CAS: 93554-80-4)
Melting Point	Not Available[1]	Not Available
Boiling Point	160.5 ± 23.0 °C at 760 mmHg[1] 50 °C at 3 Torr[2]	160.5 °C at 760 mmHg[3][4]
Density	0.9 ± 0.1 g/cm <sup>3</sup> [1] 0.914 ± 0.06 g/cm <sup>3</sup> (Predicted)[2]	0.914 g/cm <sup>3</sup> [3][4]

## Experimental Protocols

While specific experimental details for the determination of the physical properties of **2-Aminobutanenitrile** were not found in the cited literature, a general methodology for determining melting and boiling points of organic compounds is well-established.

### Melting Point Determination

The melting point of a solid compound is a key indicator of its purity. A sharp melting range (typically 0.5-1.0°C) is characteristic of a pure substance, whereas impurities tend to depress and broaden the melting range.[5]

General Protocol using a Capillary Method (e.g., with a Mel-Temp apparatus):

- **Sample Preparation:** A small, dry sample of the crystalline solid is finely powdered and packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a heating block apparatus, such as a Mel-Temp, alongside a calibrated thermometer.
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, to ensure thermal equilibrium between the sample, the heating block, and the thermometer.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.

## Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.

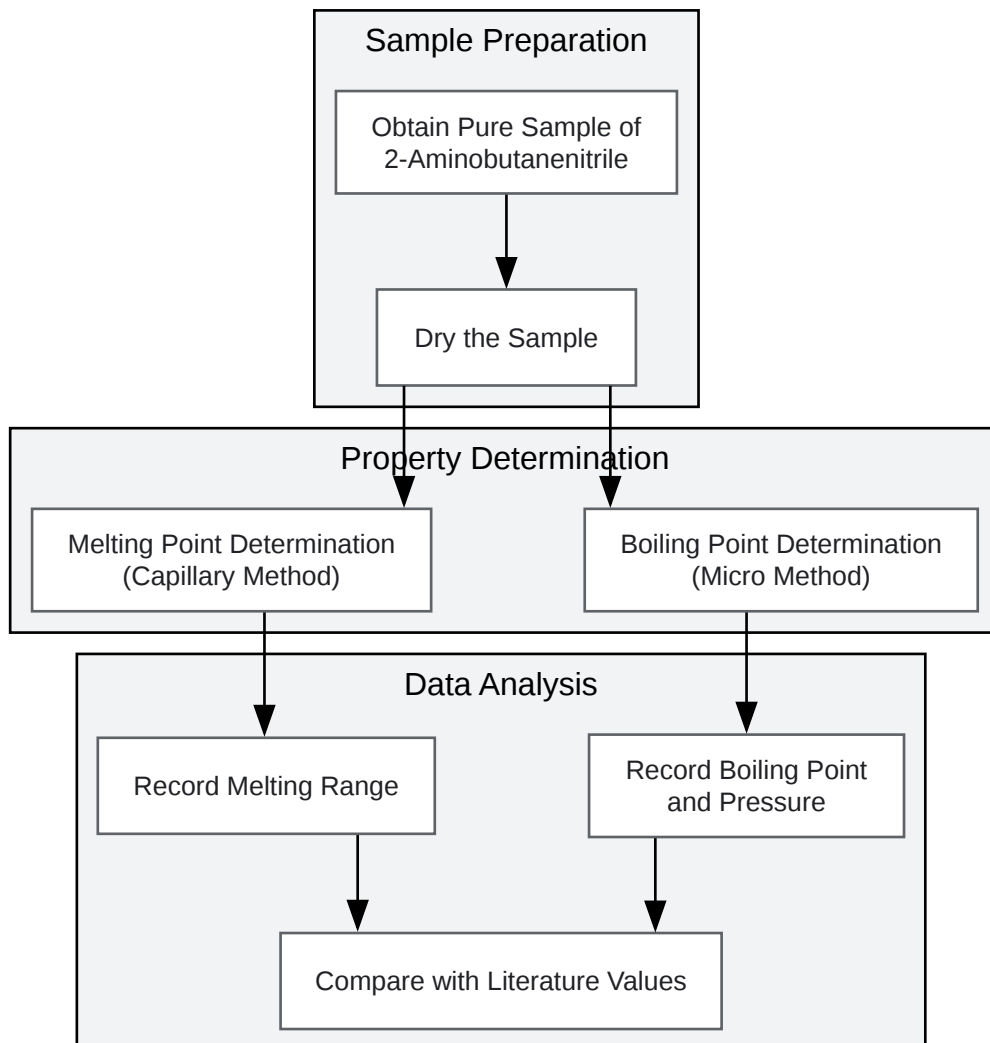
General Protocol for Micro Boiling Point Determination (Thiele Tube Method):

- **Sample Preparation:** A small amount of the liquid (a few milliliters) is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed into the liquid.
- **Apparatus Setup:** The test tube is attached to a thermometer and immersed in a heating bath, such as a Thiele tube containing mineral oil, to ensure uniform heating.
- **Heating:** The apparatus is heated gradually. As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube.
- **Observation:** The heat is removed once a steady stream of bubbles is observed. The temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point.

## Workflow and Logical Relationships

The following diagram illustrates the logical workflow for the characterization of the physical properties of a chemical substance like **2-Aminobutanenitrile**.

## Workflow for Physical Property Determination



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Caption: Workflow for Determining Physical Properties.

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